

1-Chlorooctadecane physical properties melting point boiling point

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Compound of Interest

Compound Name: 1-Chlorooctadecane

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An In-depth Technical Guide to the Physical Properties of 1-Chlorooctadecane

For researchers, scientists, and professionals in drug development, a precise understanding of the physical properties of chemical compounds is fundamental. **1-Chlorooctadecane** (CAS No. 3386-33-2), an alkyl halide, serves as a significant intermediate in various organic syntheses. This guide provides a detailed overview of its core physical properties, specifically its melting and boiling points, supported by experimental methodologies and a logical workflow for property determination.

Physical Properties of 1-Chlorooctadecane

1-Chlorooctadecane is a long-chain saturated monochloroalkane. At room temperature, it exists as a clear, colorless to yellowish liquid after melting.^{[1][2]} Its physical state is dictated by its melting point, which is near ambient temperature.

Quantitative Data Summary

The melting and boiling points of **1-chlorooctadecane** have been reported across various chemical data sources. The table below summarizes these findings for easy comparison. It is important to note that boiling points are often reported at reduced pressures to prevent decomposition of the compound at high temperatures.

Physical Property	Value	Conditions
Melting Point	20 °C	
	20-24 °C[1][3]	
	21.6 °C[3]	
	18-20 °C[4]	
	28.6 °C[5]	
	20-23 °C[6]	
Boiling Point	158 °C	at 1.5 mmHg
	157-158 °C[2][3][7][8]	at 1.5 mmHg
	348-350 °C[4]	
	347.8 °C[1][5]	at 760 mmHg
	356 °C[6]	

Experimental Protocols for Physical Property Determination

The determination of accurate melting and boiling points is crucial for the identification and purity assessment of a compound.[9] Standard laboratory procedures for these measurements are described below.

Melting Point Determination

The melting point of a solid is the temperature at which it transitions to a liquid state at atmospheric pressure.[10] For a pure crystalline substance, this transition occurs over a narrow temperature range.[11]

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar digital device)[9]

- Capillary tubes (sealed at one end)[10]
- Sample of **1-chlorooctadecane**
- Thermometer (calibrated)

Procedure:

- Sample Preparation: A small amount of solid **1-chlorooctadecane** is introduced into a capillary tube and packed down to a height of 1-2 mm.[10][11]
- Apparatus Setup: The capillary tube is placed in the heating block of the melting point apparatus alongside a calibrated thermometer.[9]
- Heating: The sample is heated at a controlled rate. An initial rapid heating can be used to determine an approximate melting range, followed by a slower heating rate (1-2 °C per minute) for a more precise measurement.[9][11]
- Observation: The temperature at which the first drop of liquid appears (T1) and the temperature at which the last solid crystal disappears (T2) are recorded.[10] The melting point is reported as the range T1-T2.[10]

Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.[10]

Apparatus:

- Distillation apparatus (e.g., simple or micro-distillation setup)[12]
- Heating mantle or oil bath
- Round-bottom flask
- Condenser
- Thermometer (calibrated)

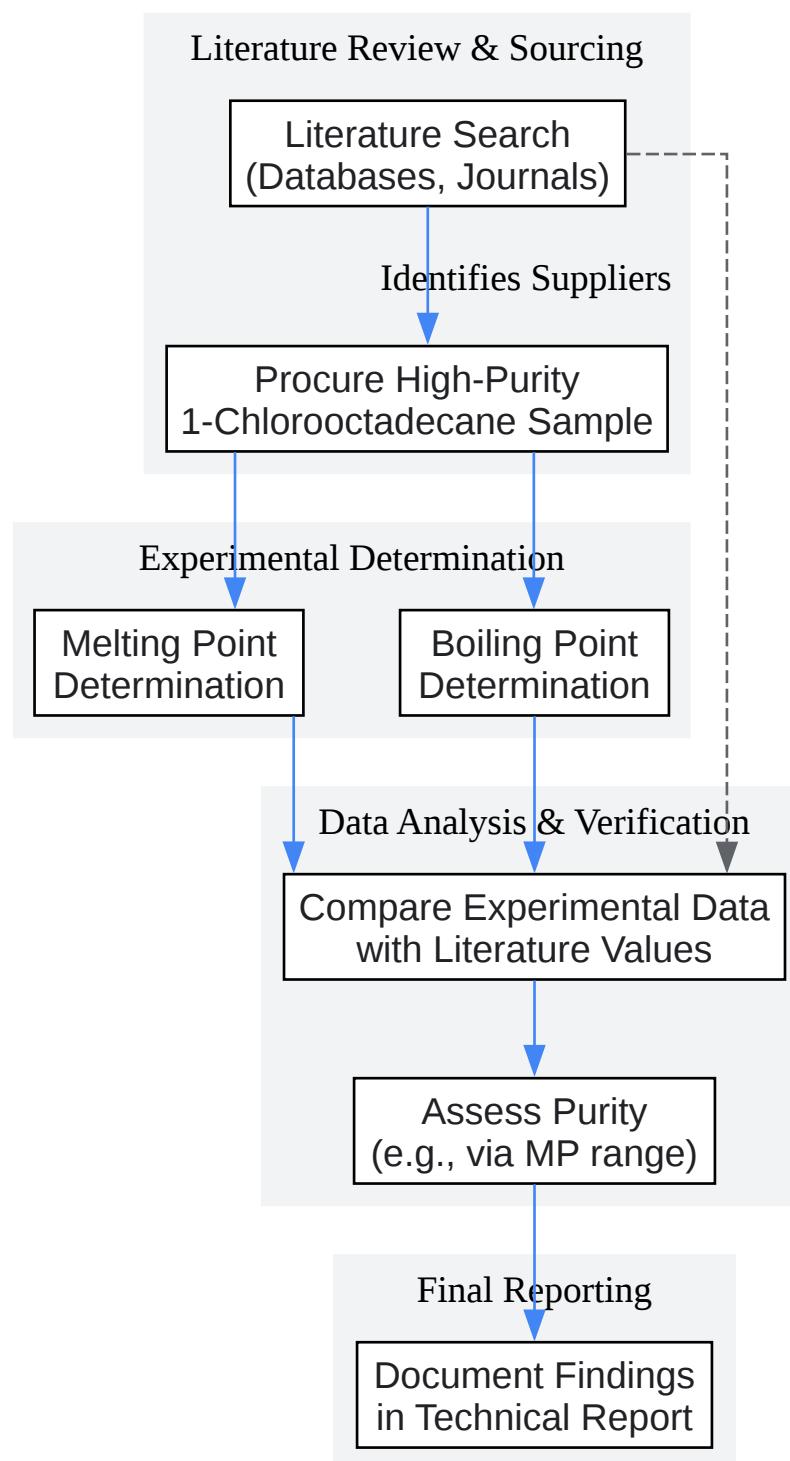
- Boiling chips
- Sample of **1-chlorooctadecane**

Procedure:

- Apparatus Assembly: The distillation apparatus is assembled with the **1-chlorooctadecane** sample and boiling chips in the round-bottom flask.[\[12\]](#) The thermometer bulb should be positioned just below the side arm of the distillation head to accurately measure the temperature of the vapor.
- Heating: The liquid is heated gently.[\[12\]](#) As the liquid boils, the vapor rises, and the temperature on the thermometer will increase and then stabilize.
- Observation: The temperature is recorded when it remains constant as the liquid is actively distilling.[\[12\]](#) This stable temperature is the boiling point.
- Pressure Correction: For boiling points measured at pressures other than atmospheric pressure (760 mmHg), a nomograph or appropriate formula should be used to correct the observed boiling point to the value at standard pressure.

Logical Workflow for Physical Property Verification

The following diagram illustrates a typical workflow for the determination and verification of the physical properties of a chemical compound like **1-chlorooctadecane**.



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Caption: Workflow for Physical Property Determination.

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